

Characterization of 4-(diethylphosphoryl)benzoic acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(diethylphosphoryl)benzoic acid

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This technical guide provides a comprehensive overview of the characterization of **4-(diethylphosphoryl)benzoic acid**, a compound of interest in various chemical and pharmaceutical research domains. This document outlines its chemical properties, offers a detailed experimental protocol for its synthesis, and presents its spectral data for identification and quality control.

Chemical Properties and Data

4-(diethylphosphoryl)benzoic acid, also known as diethyl (4-carboxyphenyl)phosphonate, is an organophosphorus compound with the chemical formula $C_{11}H_{15}O_5P$. Below is a summary of its key identifiers and properties.

Property	Value
CAS Number	1527-34-0
Molecular Formula	$C_{11}H_{15}O_5P$
Molecular Weight	258.21 g/mol
IUPAC Name	4-(diethoxyphosphoryl)benzoic acid

Synthesis of 4-(diethylphosphoryl)benzoic acid

A plausible and commonly employed method for the synthesis of aryl phosphonates is the Michaelis-Arbuzov reaction.^{[1][2][3]} This reaction involves the treatment of an aryl halide with a trialkyl phosphite in the presence of a nickel or palladium catalyst. In the case of **4-(diethylphosphoryl)benzoic acid**, a suitable starting material would be an ethyl 4-halobenzoate. The subsequent hydrolysis of the resulting phosphonate ester yields the desired carboxylic acid.

Experimental Protocol: Synthesis via Arbuzov Reaction and Hydrolysis

Materials:

- Ethyl 4-bromobenzoate
- Triethyl phosphite
- Nickel(II) chloride (NiCl_2) or Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3) (if using a palladium catalyst)
- Anhydrous toluene or other suitable high-boiling solvent
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Diethyl ether
- Magnesium sulfate (MgSO_4)
- Standard laboratory glassware and equipment for inert atmosphere reactions

Procedure:

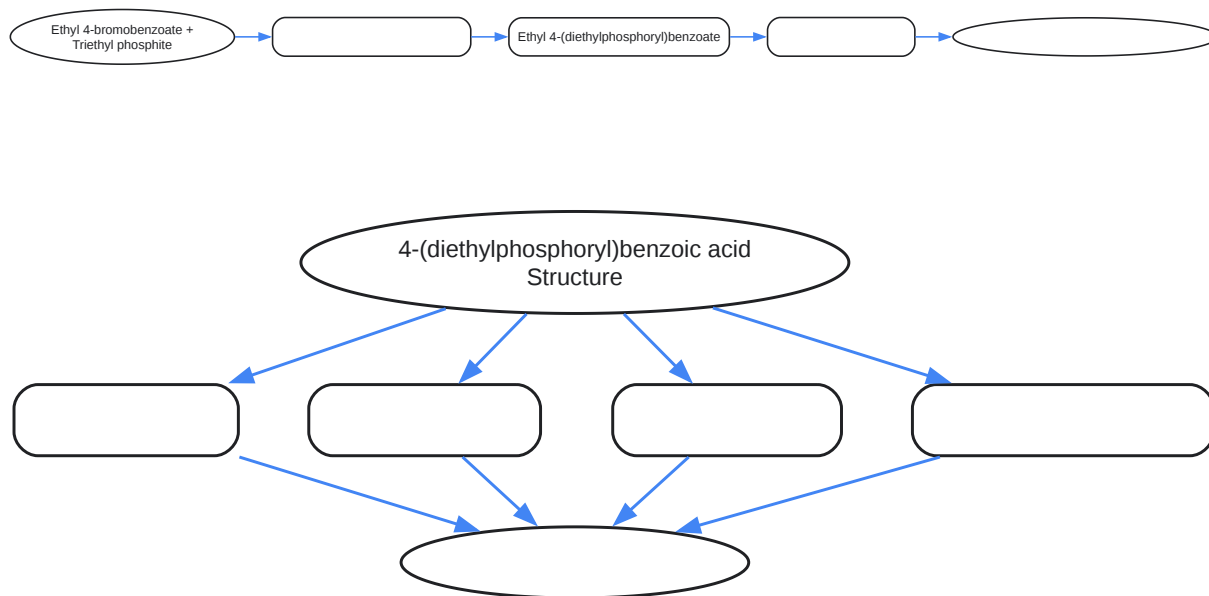
Step 1: Synthesis of Ethyl 4-(diethylphosphoryl)benzoate

- A flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a magnetic stirrer, and a nitrogen inlet is charged with ethyl 4-bromobenzoate (1 equivalent) and a catalytic amount of NiCl_2 (e.g., 5 mol%).
- Anhydrous toluene is added to dissolve the reactants under a nitrogen atmosphere.
- Triethyl phosphite (1.1 to 1.5 equivalents) is added dropwise to the stirred solution at room temperature.
- The reaction mixture is then heated to reflux (approximately 110-120 °C) and maintained at this temperature for several hours (typically 12-24 hours), monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature. The solvent is removed under reduced pressure.
- The residue is partitioned between diethyl ether and water. The organic layer is washed with brine, dried over anhydrous MgSO_4 , and concentrated in vacuo to yield the crude ethyl 4-(diethylphosphoryl)benzoate.
- Purification can be achieved by column chromatography on silica gel.

Step 2: Hydrolysis to **4-(diethylphosphoryl)benzoic acid**

- The purified ethyl 4-(diethylphosphoryl)benzoate is dissolved in a suitable solvent such as ethanol.
- An aqueous solution of sodium hydroxide (e.g., 2 M) is added, and the mixture is stirred at room temperature or gently heated to facilitate hydrolysis of the ester.
- The reaction is monitored by TLC until the starting material is consumed.
- The reaction mixture is then cooled in an ice bath and acidified with hydrochloric acid (e.g., 2 M) to precipitate the carboxylic acid.
- The white precipitate of **4-(diethylphosphoryl)benzoic acid** is collected by filtration, washed with cold water, and dried under vacuum.

Diagram of the Synthetic Workflow:



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